

# Safeguarding Your Research: Proper Disposal Procedures for GSK180736A

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## Compound of Interest

Compound Name: GSK180736A

Cat. No.: B15607823

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **GSK180736A**, a potent ROCK1 and GRK2 inhibitor. Adherence to these procedures is critical for protecting personnel and the environment.

**GSK180736A** is classified with the following hazards, which dictate its handling and disposal requirements:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

Disposal of **GSK180736A** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.[1] The following procedures provide a general framework for safe disposal.

## Step-by-Step Disposal Protocol for GSK180736A

1. Personal Protective Equipment (PPE): Before handling **GSK180736A** for any purpose, including disposal, it is mandatory to wear appropriate PPE:

- Protective gloves (e.g., nitrile)
- Protective clothing (e.g., lab coat)
- Eye protection (e.g., safety glasses with side shields or goggles)
- Face protection (if there is a risk of splashing)

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect unadulterated solid **GSK180736A** waste in a clearly labeled, sealed container designated for chemical waste.
  - Contaminated materials such as weighing paper, pipette tips, and gloves should also be collected in a designated, sealed hazardous waste container.
- Liquid Waste (Solutions):
  - Solutions of **GSK180736A** (e.g., dissolved in DMSO or other solvents) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
  - Do not mix with incompatible waste streams. The solvent used will also dictate the specific waste stream.
- Empty Containers:
  - Thoroughly rinse empty containers with a suitable solvent (e.g., the solvent used to make a solution).
  - Collect the rinsate as hazardous liquid waste.
  - After triple rinsing, the container may be disposed of according to institutional guidelines for decontaminated glassware or plastic.

### 3. Labeling and Storage of Waste:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **GSK180736A**.
- Indicate the primary hazards (e.g., "Toxic," "Irritant").
- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup by your institution's environmental health and safety (EHS) department.

### 4. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of **GSK180736A** down the drain or in the regular trash.

## Quantitative Data Summary

For reference, the following table summarizes key quantitative data for **GSK180736A**.

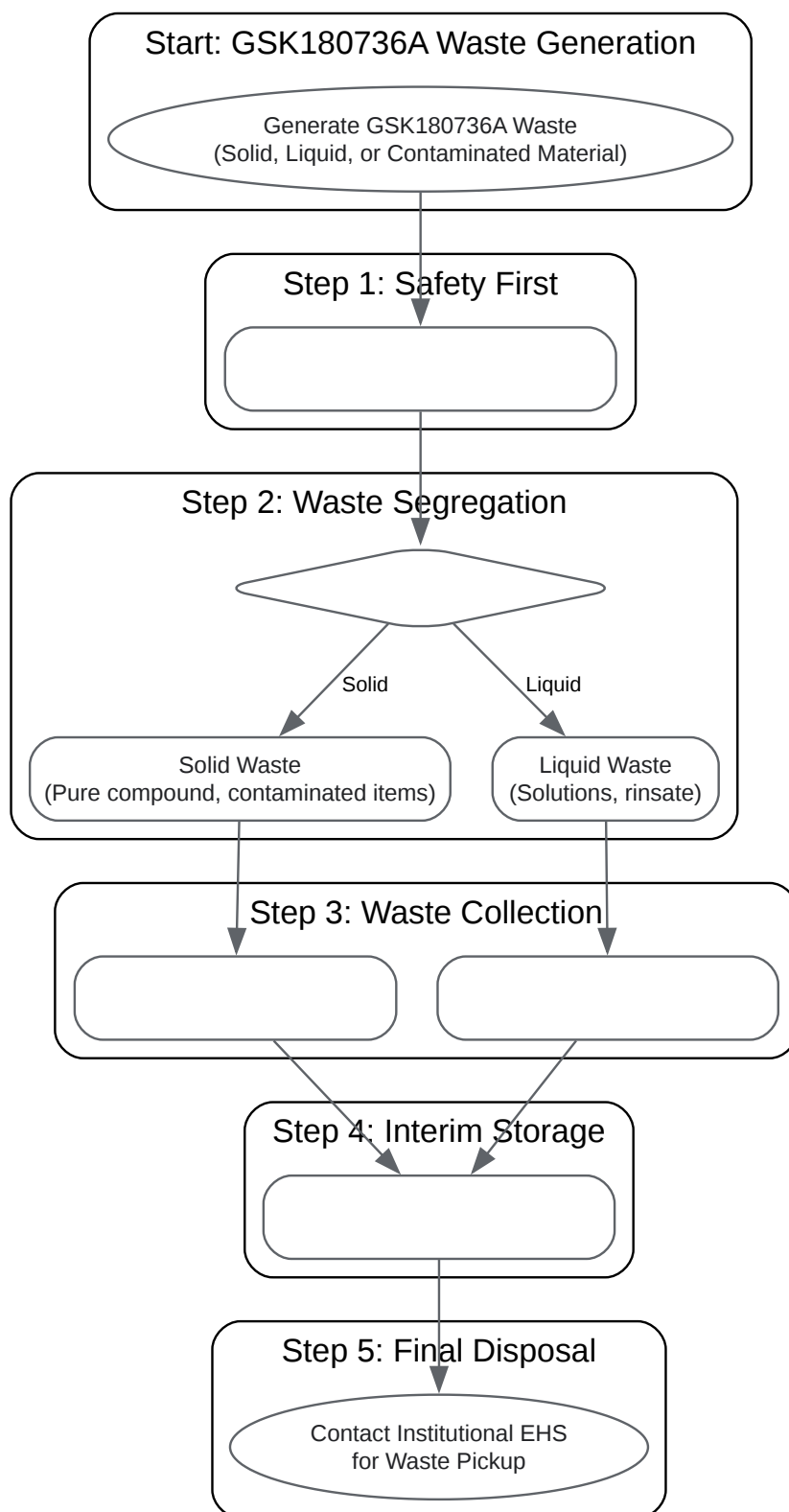
Property	Value	Source
CAS Number	817194-38-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>19</sub> H <sub>16</sub> FN <sub>5</sub> O <sub>2</sub>	
Molecular Weight	365.36 g/mol	<a href="#">[3]</a>
IC <sub>50</sub> (ROCK1)	100 nM	<a href="#">[2]</a>
IC <sub>50</sub> (GRK2)	0.77 μM	<a href="#">[2]</a>

## Experimental Protocols Cited

The information regarding the hazards of **GSK180736A** is derived from its Safety Data Sheet (SDS). An SDS is a standardized document that contains data on the properties of a particular substance and is a critical resource for safe handling and disposal. The GHS classification provided in the SDS is based on standardized toxicological testing protocols.

## Visual Guidance: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GSK180736A** waste.



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### GSK180736A Disposal Workflow

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## References

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